

Molecular weight and formula of 2-Amino-6-nitronaphthalene

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Compound of Interest

Compound Name: 6-Nitronaphthalen-2-amine

Cat. No.: B181346

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An In-depth Technical Guide to 2-Amino-6-nitronaphthalene

This guide provides an in-depth exploration of 2-Amino-6-nitronaphthalene, a key chemical intermediate. Tailored for researchers, scientists, and professionals in drug development, this document covers its fundamental properties, synthesis, analytical characterization, and applications, grounding all information in established scientific principles and methodologies.

Core Molecular Profile

2-Amino-6-nitronaphthalene is an aromatic organic compound featuring a naphthalene core substituted with both an amino ($-NH_2$) and a nitro ($-NO_2$) group. This dual functionality makes it a valuable precursor in the synthesis of more complex molecules, particularly within the pharmaceutical and dye industries.^[1] The strategic placement of the electron-donating amino group and the electron-withdrawing nitro group on the naphthalene scaffold imparts specific chemical reactivity and unique photophysical properties to the molecule.

Physicochemical & Structural Data

A precise understanding of a compound's physical and chemical properties is foundational to its application in any research or development setting. The data below has been consolidated from verified chemical suppliers and databases.

Property	Value	Source
IUPAC Name	6-nitronaphthalen-2-amine	[2]
CAS Number	3230-35-1	[2][3]
Molecular Formula	C ₁₀ H ₈ N ₂ O ₂	[2][3]
Molecular Weight	188.18 g/mol	[3]
Purity (Typical)	95-96%	[2][3]
PubChem CID	458998	[3]

Synthesis Pathway and Rationale

The synthesis of 2-Amino-6-nitronaphthalene is not as direct as the simple nitration of 2-naphthylamine due to the directing effects of the amino group, which would favor substitution at other positions. A common and effective strategy involves the nitration of an N-acylated precursor, such as 2-acetylaminonaphthalene.

Causality of the Experimental Choice:

- **Protection of the Amino Group:** The amino group is a strong activating group and is susceptible to oxidation under harsh nitrating conditions. Acetylation converts it into an acetamido group, which is less activating and protects it from oxidation. This step is crucial for achieving the desired regioselectivity.
- **Regioselectivity:** The acetamido group directs the incoming electrophile (the nitronium ion, NO₂⁺) to specific positions on the naphthalene ring. While multiple isomers can form, the 6-position is a significant product.
- **Deprotection:** Following nitration, the acetyl group is easily removed via hydrolysis under acidic or basic conditions to regenerate the free amino group, yielding the final product.

Experimental Protocol: Synthesis via 2-Acetylaminonaphthalene

This protocol describes a representative lab-scale synthesis. Researchers must conduct their own risk assessment before proceeding.

Step 1: Nitration of 2-Acetylamino-naphthalene

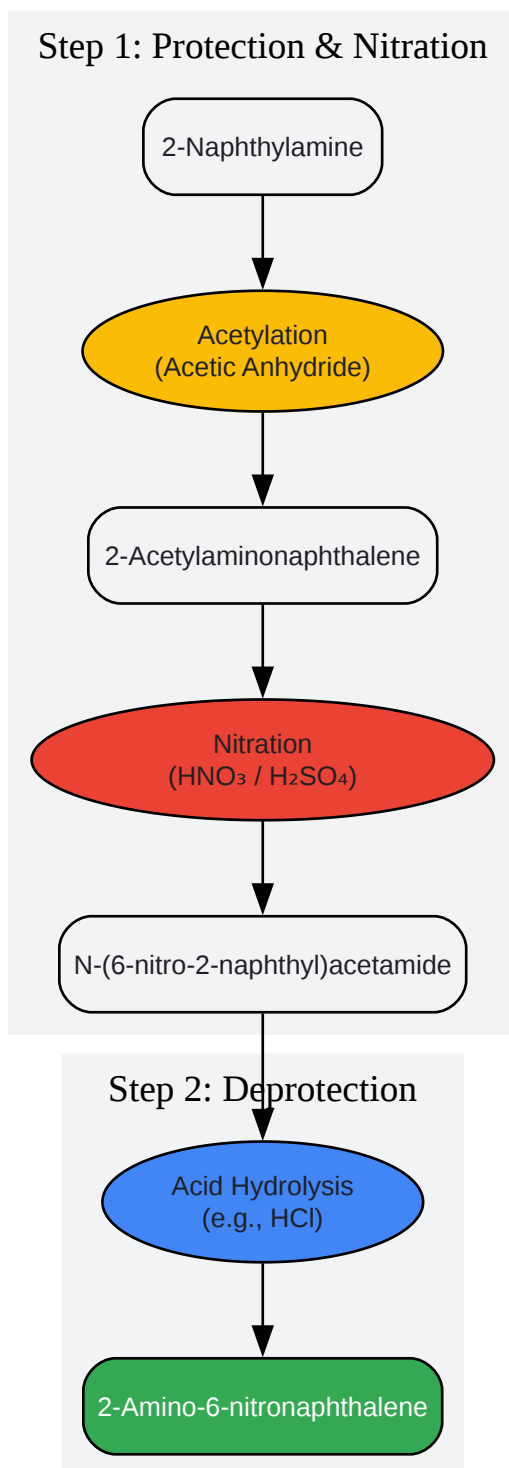
- In a three-necked flask equipped with a stirrer and a thermometer, suspend 2-acetylamino-naphthalene in glacial acetic acid.
- Cool the mixture to below 10°C in an ice bath.
- Slowly add a nitrating mixture (a pre-cooled mixture of concentrated nitric acid and sulfuric acid) dropwise, ensuring the temperature does not exceed 15°C. The nitronium ion (NO_2^+) is generated in situ and acts as the electrophile.
- After the addition is complete, allow the reaction to stir at room temperature for several hours until TLC analysis indicates the consumption of the starting material.
- Pour the reaction mixture onto crushed ice. The product, N-(6-nitro-2-naphthyl)acetamide, will precipitate.
- Collect the solid precipitate by vacuum filtration and wash thoroughly with water to remove residual acids.

Step 2: Hydrolysis of the Nitro Intermediate

- Transfer the crude N-(6-nitro-2-naphthyl)acetamide to a round-bottom flask.
- Add a solution of aqueous hydrochloric acid or sulfuric acid.
- Heat the mixture under reflux for several hours. The progress of the hydrolysis can be monitored by TLC.
- Cool the reaction mixture. The product, 2-Amino-6-nitronaphthalene, will precipitate as its hydrochloride salt.
- Neutralize the mixture with a base (e.g., sodium hydroxide solution) to precipitate the free amine.

- Collect the final product by filtration, wash with water, and dry. Recrystallization from a suitable solvent like ethanol can be performed for further purification.

Synthesis Workflow Diagram



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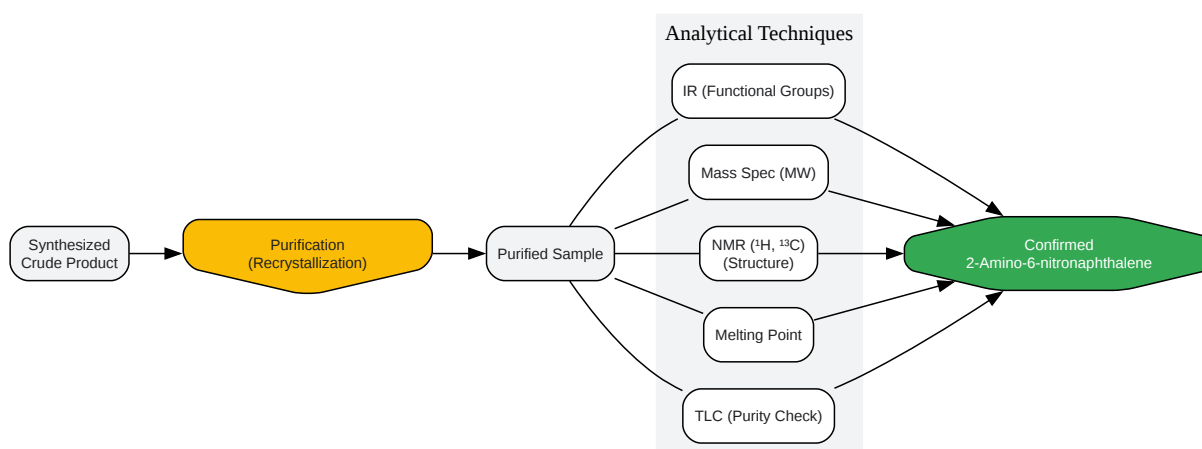
Caption: Workflow for the synthesis of 2-Amino-6-nitronaphthalene.

Analytical Characterization

To ensure the identity and purity of the synthesized compound, a combination of analytical techniques is essential. Each method provides a unique piece of structural information, creating a self-validating analytical system.

- Thin-Layer Chromatography (TLC): Used for reaction monitoring to track the consumption of starting materials and the formation of products.
- Melting Point Analysis: A sharp melting point close to the literature value indicates high purity.
- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H NMR and ^{13}C NMR provide definitive structural confirmation by showing the chemical environment of each proton and carbon atom in the molecule.
- Mass Spectrometry (MS): Confirms the molecular weight of the compound by measuring its mass-to-charge ratio. The observed molecular ion peak should correspond to the calculated molecular weight (188.18).
- Infrared (IR) Spectroscopy: Identifies the key functional groups. Characteristic peaks for the N-H stretches of the primary amine (around $3300\text{-}3500\text{ cm}^{-1}$), and the symmetric and asymmetric stretches of the nitro group (around $1500\text{-}1550\text{ cm}^{-1}$ and $1300\text{-}1350\text{ cm}^{-1}$) should be present.

Analytical Validation Workflow



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Caption: A typical workflow for the analytical validation of the final product.

Applications in Research and Development

2-Amino-6-nitronaphthalene serves as a versatile building block in organic synthesis.^[1] Its two functional groups can be selectively modified to create a variety of derivatives.

- **Dye Synthesis:** The chromophoric properties imparted by the nitro and amino groups on the naphthalene ring make it a precursor for azo dyes and other colorants.
- **Pharmaceutical Intermediate:** It is a key starting material for the synthesis of more complex heterocyclic compounds and active pharmaceutical ingredients (APIs). The amino group can be diazotized and replaced, while the nitro group can be reduced to an amine, opening up numerous synthetic pathways.
- **Fluorescent Probes:** Nitronaphthalene derivatives are studied for their unique photophysical properties, including fluorescence, which can be modulated by adding other functional

groups.[4] This makes them candidates for development as fluorescent probes in biological imaging and sensing applications.

Safety and Handling

As with any nitroaromatic compound, 2-Amino-6-nitronaphthalene must be handled with appropriate care in a well-ventilated area or chemical fume hood.[5][6]

- Personal Protective Equipment (PPE): Wear suitable protective clothing, gloves, and eye/face protection.[5][6]
- Inhalation/Contact: Avoid breathing dust and prevent contact with skin and eyes.[5][6] Symptoms of exposure may include irritation of the skin, eyes, and mucous membranes.[7]
- Storage: Store in a cool, dry, well-ventilated place in a tightly sealed container.[5]
- Spills: In case of a spill, dampen the solid material with a suitable solvent like 60-70% ethanol to prevent dusting, and transfer to a sealed container for disposal.[7]

Conclusion

2-Amino-6-nitronaphthalene is a compound of significant utility in synthetic chemistry. Its value is derived from its well-defined molecular structure and the versatile reactivity of its amino and nitro functional groups. A thorough understanding of its properties, synthesis, and handling, as outlined in this guide, is essential for its effective and safe utilization in advanced research and development applications.

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